

Physical properties of Olaquinox-d4 (e.g., melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Olaquinox-d4

Cat. No.: B563875

[Get Quote](#)

Technical Guide: Physical and Chemical Properties of Olaquinox-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Olaquinox-d4**, the deuterated form of the antibiotic Olaquinox. The information is compiled to support research and development activities, offering key data on its characteristics, alongside relevant biological context.

Introduction to Olaquinox-d4

Olaquinox-d4 is the deuterium-labeled version of Olaquinox, a quinoxaline derivative antibiotic.[1][2] Deuterium labeling, where hydrogen atoms are replaced by their heavier isotope, deuterium, is a common strategy in pharmaceutical research to study drug metabolism and pharmacokinetics.[1] Olaquinox itself is an orally active antibiotic used in veterinary medicine to promote growth and manage intestinal immunity in piglets.[2] Understanding the physical properties of the deuterated analog is crucial for its use as an internal standard in analytical methods and for further research into its biological behavior.

Physical and Chemical Properties

The fundamental physical and chemical data for **Olaquinox-d4** are summarized below. For context, properties of the parent compound, Olaquinox, are also included where available, as

they are often comparable.

Property	Value (Olaquinox-d4)	Value (Olaquinox)	Source
Appearance	Pale yellow crystals	Yellow or orange crystalline powder	[3][4]
Molecular Formula	C ₁₂ H ₉ D ₄ N ₃ O ₄	C ₁₂ H ₁₃ N ₃ O ₄	[1][5]
Molecular Weight	267.27 g/mol	263.25 g/mol	[1][3]
Melting Point	209°C (with decomposition)	209°C (with decomposition)	[1][3][6]
Solubility	Data not available	- Slightly soluble in water.[3][6]- Insoluble in most organic solvents.[6]- Soluble in hot water.[4]- Highly soluble in ethanol and methanol.[4]- DMSO: 25 mg/mL (requires sonication and warming).[7]	
LogP	1.30210	Not specified	[1]

Note: There are conflicting reports regarding the water solubility of the parent compound, Olaquinox, ranging from "very soluble" to "sparingly soluble".[4][8] Researchers should verify solubility in their specific experimental conditions.

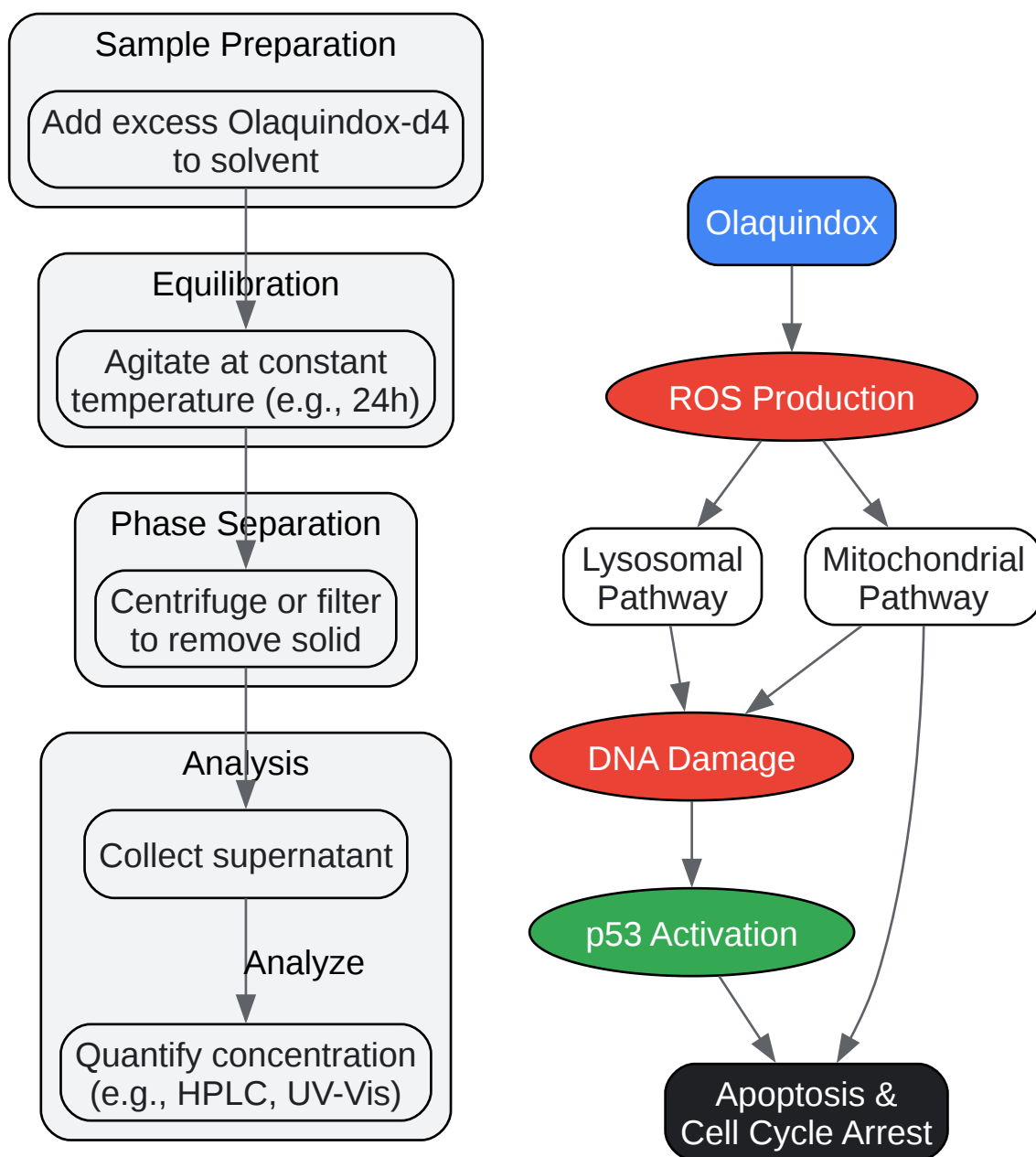
Experimental Protocols

Detailed experimental protocols for determining the physical properties of **Olaquinox-d4** are not explicitly available in the reviewed literature. However, standard methodologies for these measurements are well-established in the field of physical chemistry.

General Protocol for Melting Point Determination: A common method is using a calibrated melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting point. For compounds that decompose, the temperature at which decomposition (e.g., charring, gas evolution) begins is noted.

General Protocol for Solubility Determination: Solubility is typically determined by the equilibrium saturation method. An excess amount of the solute (**Olaquindox-d4**) is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO). The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours). Afterward, the suspension is filtered or centrifuged to remove undissolved solid. The concentration of the dissolved compound in the supernatant is then quantified using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectroscopy.

The workflow for a typical solubility study can be visualized as follows:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Olaquinox-d4 | CAS#:1189487-82-8 | Chemsrsc [chemsrc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. fao.org [fao.org]
- 4. Olaquinox (Olakvindoks) Powder API, Raw Material CAS 23696-28-8 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 5. scbt.com [scbt.com]
- 6. Olaquinox | C12H13N3O4 | CID 71905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Olaquinox(23696-28-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Physical properties of Olaquinox-d4 (e.g., melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563875#physical-properties-of-olaquinox-d4-e-g-melting-point-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

